

Essential Safety and Operational Guide for Handling AFM-30a Hydrochloride

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Compound of Interest

Compound Name: AFM-30a hydrochloride

Cat. No.: B10790141

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This guide provides immediate, essential safety and logistical information for researchers, scientists, and drug development professionals handling **AFM-30a hydrochloride**. It offers procedural guidance on personal protective equipment, handling, and disposal to ensure a safe laboratory environment.

Chemical and Physical Properties

A summary of the key quantitative data for **AFM-30a hydrochloride** is provided in the table below for easy reference.

Property	Value	Reference
Molecular Formula	C ₂₄ H ₂₈ ClFN ₆ O ₃	[1]
Molecular Weight	502.97 g/mol	[1]
EC50 for PAD2	9.5 µM	[2]
EC50 for H3 citrullination	0.4 µM	[2]
Solubility in DMSO	≥ 2.5 mg/mL (4.97 mM)	[2]
Storage (Stock Solution)	-80°C for 6 months; -20°C for 1 month	[2]

Personal Protective Equipment (PPE)

While the Safety Data Sheet (SDS) for **AFM-30a hydrochloride** states that it is not classified as a hazardous substance or mixture, it is crucial to adhere to standard laboratory safety protocols to minimize any potential risks.^[1] The chemical, physical, and toxicological properties have not been fully investigated.^[1] Therefore, a cautious approach is recommended.

Standard Handling:

- Eye Protection: Wear safety glasses with side shields or chemical safety goggles.
- Hand Protection: Wear appropriate chemical-resistant gloves (e.g., nitrile gloves).
- Body Protection: A standard laboratory coat is required.

Emergency Situations (e.g., Spills):

- In the event of a significant spill or release, full personal protective equipment should be used.^[1]
- Respiratory Protection: For large spills or in areas with inadequate ventilation, a self-contained breathing apparatus may be necessary.^[1]
- Protective Clothing: Wear appropriate protective clothing to prevent skin contact.^[1]

Operational and Disposal Plans

A systematic approach to handling and disposal is critical for maintaining a safe laboratory environment. The following step-by-step procedures should be followed.

Handling and Experimental Workflow

- Preparation:
 - Work in a well-ventilated area, preferably within a chemical fume hood to avoid dust and aerosol formation.^[1]
 - Ensure that an eyewash station and safety shower are readily accessible.^[1]
- Weighing and Solution Preparation:

- Handle the solid compound carefully to avoid generating dust.
- When preparing stock solutions, if precipitation occurs, gentle heating and/or sonication can be used to aid dissolution.[\[2\]](#)
- If using water as a solvent for the stock solution, it is recommended to filter and sterilize it with a 0.22 μm filter before use.[\[2\]](#)
- Experimental Use:
 - Avoid direct contact with the skin, eyes, and clothing.[\[1\]](#)
 - Avoid inhalation of any dust or aerosols.[\[1\]](#)

Accidental Release Measures

- Small Spills:
 - Ensure adequate ventilation.[\[1\]](#)
 - Absorb solutions with an inert, finely-powdered liquid-binding material such as diatomite or universal binders.[\[1\]](#)
 - Decontaminate the affected surfaces and equipment by scrubbing with alcohol.[\[1\]](#)
 - Collect the contaminated material into a suitable container for disposal.
- Large Spills:
 - Evacuate personnel to a safe area.[\[1\]](#)
 - Prevent further leakage or spillage if it is safe to do so.[\[1\]](#)
 - Keep the product away from drains and water courses.[\[1\]](#)
 - Utilize full personal protective equipment, including a self-contained breathing apparatus if necessary.[\[1\]](#)

First Aid Measures

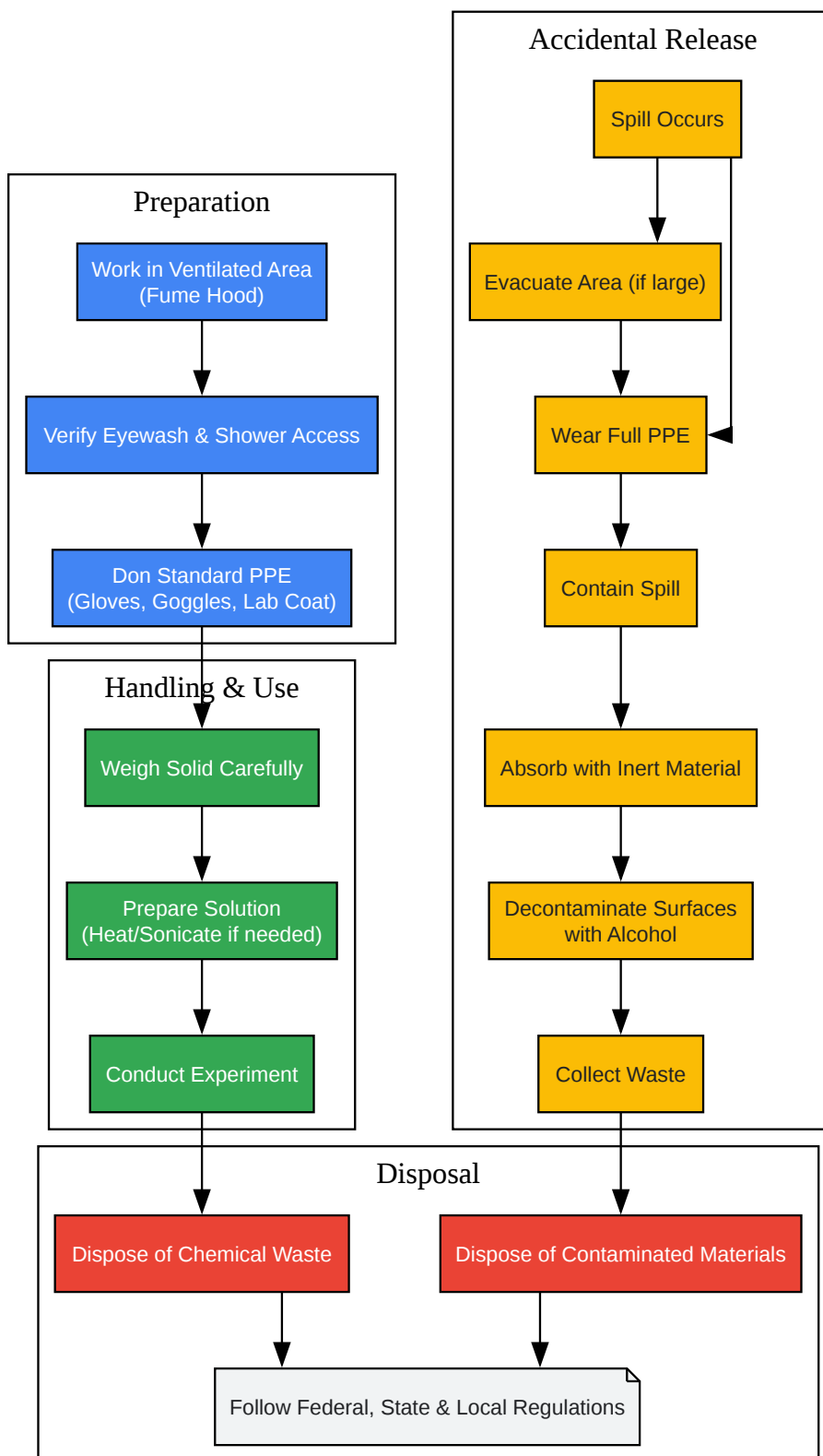
- Eye Contact: Immediately flush eyes with large amounts of water, separating the eyelids with fingers. Remove any contact lenses. Seek prompt medical attention.[\[1\]](#)
- Skin Contact: Rinse the affected skin area thoroughly with large amounts of water. Remove contaminated clothing and shoes. Seek medical attention.[\[1\]](#)
- Inhalation: Move the individual to fresh air. If breathing is difficult, provide cardiopulmonary resuscitation (CPR), avoiding mouth-to-mouth resuscitation.[\[1\]](#)
- Ingestion: Wash out the mouth with water. Do not induce vomiting. Seek medical attention.[\[1\]](#)

Disposal Plan

- Unused Product: Dispose of the substance in accordance with all applicable federal, state, and local regulations.[\[1\]](#)
- Contaminated Materials: Any packaging, absorbent materials, and other items that have come into contact with **AFM-30a hydrochloride** should also be disposed of in accordance with prevailing regulations.[\[1\]](#)

Visual Workflow for Safe Handling and Disposal

The following diagram illustrates the logical workflow for the safe handling and disposal of **AFM-30a hydrochloride**.



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References

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